

Personal protective equipment for handling 3,4,5-Trimethoxybenzyl alcohol

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Compound of Interest

Compound Name: 3,4,5-Trimethoxybenzyl alcohol

Cat. No.: B125640

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Essential Safety and Handling Guide for 3,4,5-Trimethoxybenzyl Alcohol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,4,5-Trimethoxybenzyl alcohol** in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Identification and GHS Classification

3,4,5-Trimethoxybenzyl alcohol is a compound that requires careful handling due to its potential health hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this substance is classified as follows:

- Skin Irritation (Category 2): Causes skin irritation.[1]
- Eye Irritation (Category 2A): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1]

It is also identified as a combustible liquid.[2][3]

Physicochemical and Safety Data

A summary of the key quantitative data for **3,4,5-Trimethoxybenzyl alcohol** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O ₄	[1]
Molecular Weight	198.22 g/mol	[2]
Appearance	Light brown, viscous liquid	[4]
Odor	Odorless	[4]
Boiling Point	228 °C (442.4 °F) at 25 mmHg	[2][4]
Flash Point	> 112 °C (> 233.6 °F) - closed cup	[2][4]
Density	1.230 - 1.233 g/mL at 25 °C	[2][4]
Storage Temperature	15 - 25 °C in a dry, cool, and well-ventilated place	[4][5]
Incompatibilities	Strong oxidizing agents	[4]

Operational and Disposal Plan

This section provides step-by-step procedural guidance for the safe handling and disposal of **3,4,5-Trimethoxybenzyl alcohol**.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3,4,5-Trimethoxybenzyl alcohol** to minimize exposure and ensure personal safety.

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][6] A face shield may be required for splash-prone operations. [7]

- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., Butyl rubber) to prevent skin exposure.^{[4][5]} Gloves should be inspected before use and changed immediately if contaminated.
- **Body Protection:** A lab coat is required as a minimum. For tasks with a higher risk of splashes or spills, wear a long-sleeved, disposable gown with tight-fitting cuffs that closes in the back.^{[4][7]}
- **Respiratory Protection:** While no protective equipment is typically needed under normal use conditions with adequate ventilation, a NIOSH-approved respirator (such as a multi-purpose combination respirator cartridge or a dust mask for solids) should be used if vapors or mists are generated, or if ventilation is insufficient.^{[2][3][4][8]}

Step-by-Step Handling Procedures

A. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a dry, cool, and well-ventilated area.^[4]
- Keep the container tightly closed when not in use.^[4]
- Store away from incompatible materials such as strong oxidizing agents.^[4]

B. Weighing and Preparation (in a fume hood):

- Ensure a chemical fume hood is operational and certified.
- Don all required PPE (gloves, lab coat, safety goggles).
- Place a weigh boat on a calibrated analytical balance inside the fume hood.
- Carefully transfer the required amount of **3,4,5-Trimethoxybenzyl alcohol** to the weigh boat. Avoid generating vapors or mists.
- Close the primary container tightly immediately after use.

- Clean any minor spills within the fume hood immediately using an inert absorbent material.
[4]

C. Dissolving and Solution Handling:

- Perform all solution preparations within a chemical fume hood.
- Slowly add the weighed **3,4,5-Trimethoxybenzyl alcohol** to the desired solvent in an appropriate container.
- Handle the solution with care, avoiding splashes and contact with skin and eyes.[4]
- Clearly label the container with the chemical name, concentration, date, and hazard information.

Emergency Procedures: Spills and Exposure

- Spill Response:
 - Evacuate the immediate area if the spill is large or ventilation is poor.
 - Wear full PPE, including respiratory protection if necessary.
 - Contain the spill using an inert absorbent material (e.g., sand, silica gel, universal binder).
[4]
 - Collect the absorbed material into a suitable, closed container for disposal.[4]
 - Clean the spill area thoroughly.
- First Aid Measures:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[4]
 - Skin Contact: Remove contaminated clothing and shoes. Wash the affected area with plenty of soap and water. If skin irritation persists, seek medical advice.[4]

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Get medical attention if symptoms occur.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Drink plenty of water. Seek immediate medical assistance.[\[4\]](#)

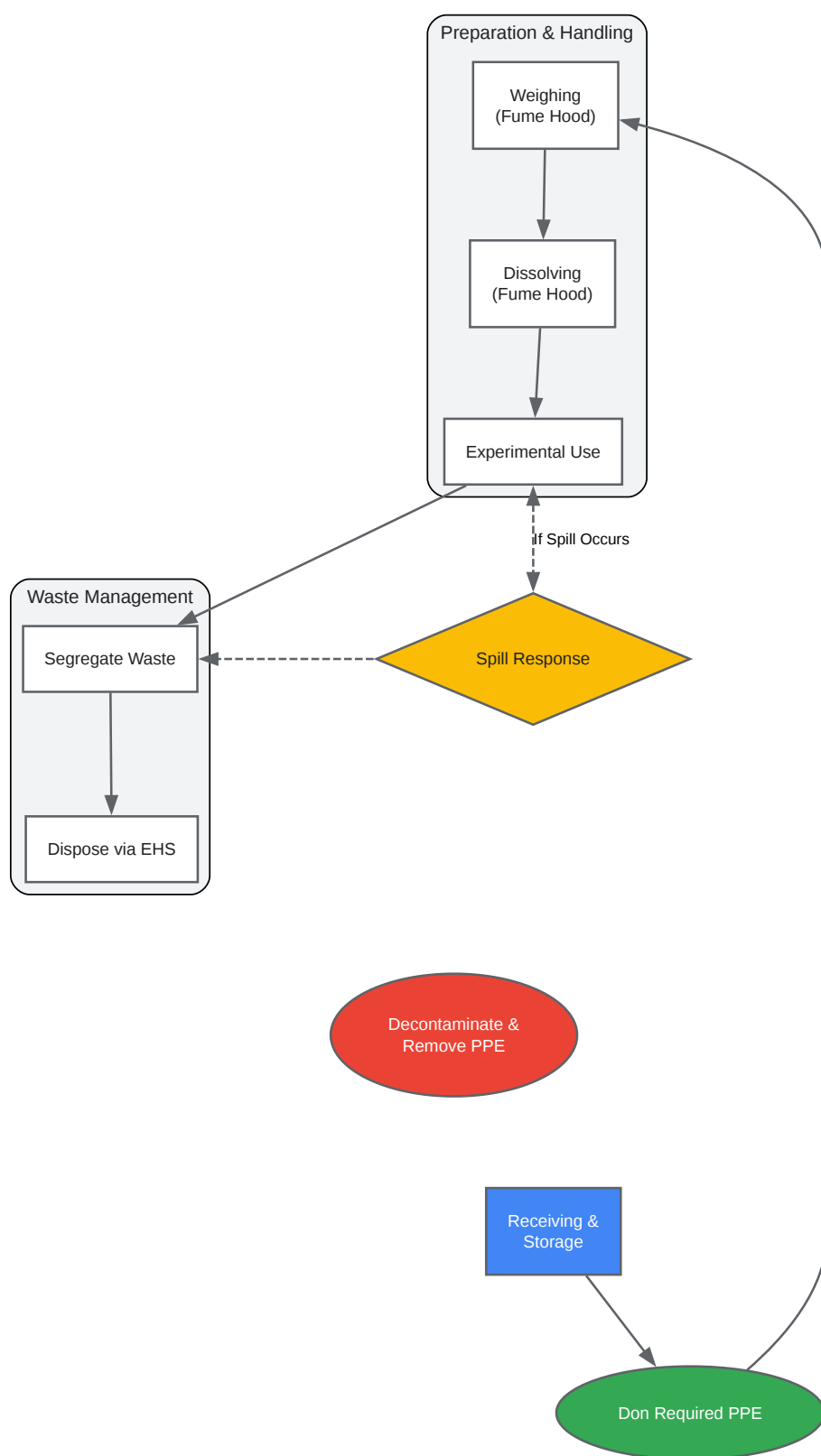
Disposal Plan

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult federal, state, and local regulations for complete and accurate classification.[\[9\]](#)

- Waste Segregation: Collect all waste containing **3,4,5-Trimethoxybenzyl alcohol** (including contaminated absorbent material, gloves, and weigh boats) in a dedicated, properly labeled, and sealed hazardous waste container.[\[4\]](#)
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**3,4,5-Trimethoxybenzyl alcohol**," and any associated hazard symbols.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company. Do not empty into drains.[\[10\]](#)

Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **3,4,5-Trimethoxybenzyl alcohol** from receipt to disposal.



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Caption: Workflow for safe handling of **3,4,5-Trimethoxybenzyl alcohol**.

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